

Early In Vitro Efficacy of COMC-6: A Technical Overview

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Compound of Interest

Compound Name: COMC-6

Cat. No.: B216936

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This technical guide provides a comprehensive analysis of the early in vitro studies investigating the efficacy of 2-crotonyloxymethyl-2-cyclohexenone (**COMC-6**), a promising anti-cancer agent. This document summarizes key quantitative data, details experimental methodologies for pivotal assays, and visualizes the current understanding of its mechanism of action and experimental workflows.

Quantitative Data Summary

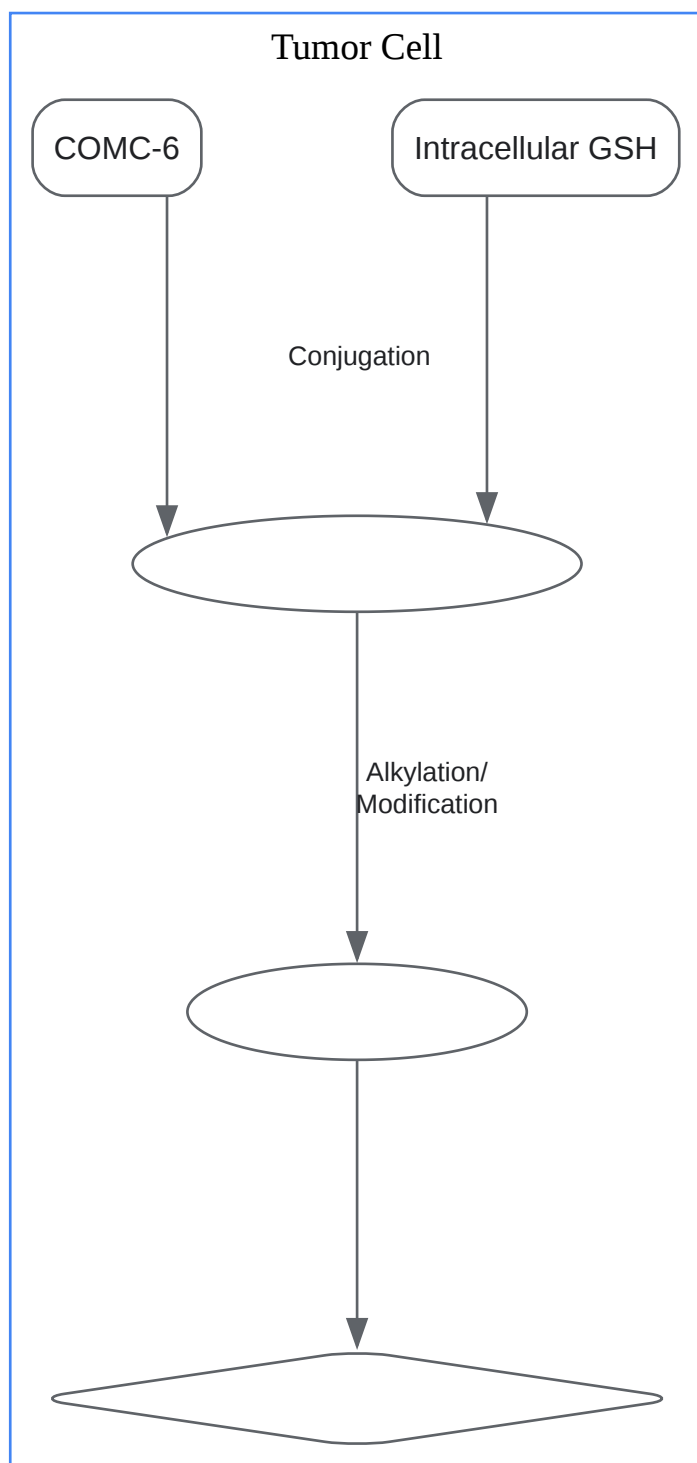
The anti-proliferative activity of **COMC-6** has been evaluated in vitro, with key findings summarized in the table below. The half-maximal inhibitory concentration (IC50) is a critical measure of a compound's potency.

Cell Line	Cancer Type	IC50 (μM)	Exposure Time	Reference
B16	Murine Melanoma	0.041	72 hours	[1] [2]

Mechanism of Action

Early investigations into the molecular basis of **COMC-6**'s antitumor activity suggest a unique mechanism. It is proposed that the efficacy of **COMC-6** is not a direct result of the compound itself, but rather a reactive intermediate formed during its interaction with intracellular

glutathione (GSH). This is supported by in vitro studies where a prodrug form of the GSH conjugate of **COMC-6** (GSMC-6) displayed significantly lower antitumor activity ($IC_{50} > 460 \mu M$) against B16 melanoma cells compared to **COMC-6**.^[1] This indicates that the conjugation process itself is crucial for generating the cytotoxic species.



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References

- 1. Molecular basis of the antitumor activities of 2-crotonyloxymethyl-2-cycloalkenones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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